

Technical Support Center: Celiprolol Degradation & Impurity Profiling

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Compound of Interest

Compound Name: Celiprolol-d9 Hydrochloride

CAS No.: 1215535-20-8

Cat. No.: B565415

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Introduction: The Stability Profile of Celiprolol

Celiprolol Hydrochloride is a third-generation

-selective antagonist with partial

-agonist activity. Its chemical structure contains two labile moieties critical for stability profiling: a urea linkage (susceptible to hydrolysis) and a secondary amine/ether side chain (susceptible to oxidation).

This guide provides a validated workflow for stressing Celiprolol, separating its degradation products (DPs), and elucidating their structures using LC-MS/MS and NMR. The protocols below are derived from high-impact forced degradation studies, including the pivotal work by Sahu et al. and European Pharmacopoeia (EP) standards.^{[1][2]}

Module 1: Stress Testing & Sample Generation

Objective: Induce degradation to generate samples containing 5–20% degradation products for method development.

Protocol 1.1: Forced Degradation Conditions

Note: Celiprolol is highly sensitive to alkaline hydrolysis and photolysis but relatively stable under thermal stress.

Stress Type	Reagent/Condition	Duration	Expected Outcome
Acid Hydrolysis	0.1 N HCl, Reflux (70–80°C)	4–8 Hours	Minor degradation.
Alkaline Hydrolysis	0.1 N NaOH, Reflux (70–80°C)	< 2 Hours	Critical: Rapid degradation into Impurity A (Hydrolysis of urea). Monitor closely to prevent complete destruction.
Oxidation	3% – 30% H ₂ O ₂ at RT	6–24 Hours	Formation of N-oxides and dealkylated products. Stable against radical initiators like AIBN. [3]
Photolysis	UV Light (254 nm) / 1.2M lux hours	1–7 Days	Significant degradation. Formation of radical-induced DPs.
Thermal	80°C (Dry Heat)	7 Days	Minimal degradation (Stable).

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Expert Tip: In alkaline conditions, Celiprolol degrades rapidly. If you observe 100% loss of API, repeat the experiment with 0.01 N NaOH at room temperature to capture intermediate degradants.

Module 2: Analytical Method Development

Objective: Separate Celiprolol from its 7+ known degradation products and process impurities.

Protocol 2.1: LC-MS Compatible Method

This method is optimized for the separation of polar hydrolytic products and non-polar oxidative degradants.

- Column: Inertsil ODS-3V C18 (250 x 4.6 mm, 5 μ m) or equivalent (e.g., Zorbax Eclipse Plus C18).
- Mobile Phase A: 10 mM Ammonium Acetate (pH 4.5 adjusted with Acetic Acid).
- Mobile Phase B: Acetonitrile.
- Flow Rate: 1.0 mL/min.[4][5]
- Gradient Program:
 - 0 min: 90% A
 - 20 min: 40% A
 - 30 min: 20% A
 - 40 min: 90% A (Re-equilibration)
- Detection: UV at 225 nm (primary) and 254 nm; ESI+ MS.

Troubleshooting Guide: Separation Issues

Q: I am seeing co-elution of the main peak with a degradation product. How do I resolve this?

- Diagnostic: Check the peak purity using a Diode Array Detector (DAD).^[6] If the peak tail is impure, it is likely the de-acetylated impurity or an isomer.
- Solution: Lower the pH of Mobile Phase A to 3.0 using Formic Acid. This suppresses the ionization of the secondary amine, increasing retention and improving resolution of basic impurities.

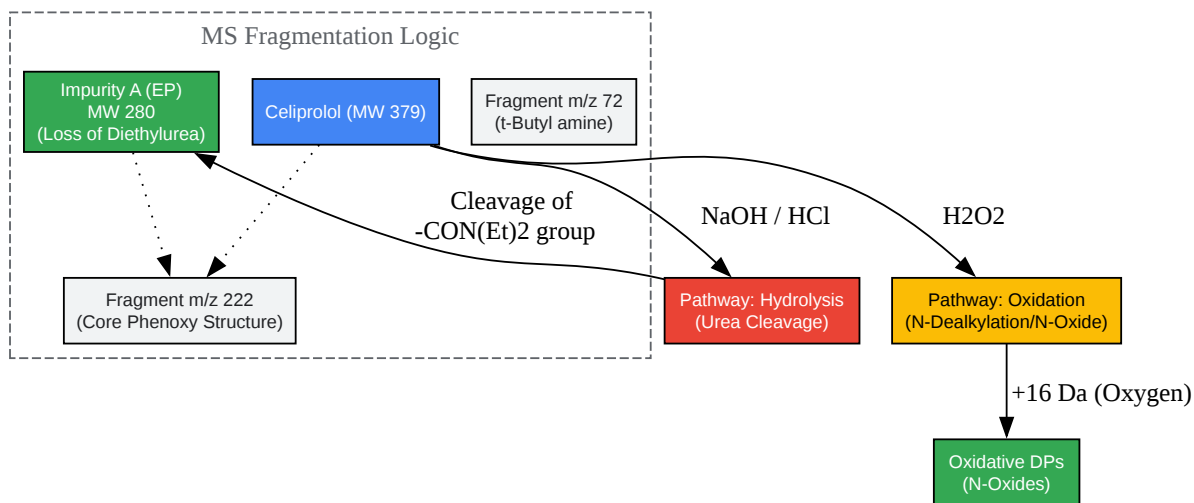
Q: My oxidative degradation products are not ionizing well in MS.

- Diagnostic: N-oxides often have lower ionization efficiency or thermally degrade in the source.
- Solution: Lower the ESI source temperature (from 350°C to 250°C) and use a softer ionization voltage. Ensure your mobile phase buffer concentration is < 20 mM to prevent suppression.

Module 3: Characterization & Structure Elucidation

Objective: Identify the structure of unknown peaks.

Workflow Visualization: Identification Logic



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Caption: Degradation pathways of Celiprolol. Hydrolysis yields Impurity A (major), while oxidation yields N-oxides.

Key Impurity Profiles

Impurity ID	Common Name	Origin	Structure Description	MS Signal (ESI+)
Impurity A	EP Impurity A	Hydrolysis (Alkaline)	1-[5-amino-2-[3-(tert-butylamino)-2-hydroxypropoxy]phenyl]ethanone. The diethylurea group is hydrolyzed to a primary amine.	$[M+H]^+ \approx 281$
Impurity I	Precursor	Process	1-Acetyl-1-(4-ethoxyphenyl)-3,3-diethylurea. Lacks the amino-propoxy side chain.	$[M+H]^+ \approx 279$
DP-Ox1	N-Oxide	Oxidation	Addition of oxygen to the secondary amine.	$[M+H]^+ \approx 396$ (+16 Da)
DP-Photo	Photolytic Product	UV Light	Radical-induced ring modification or dealkylation.	Variable

Expert FAQ: Structure Elucidation

Q: How do I confirm Impurity A without a reference standard? A: Use MS/MS fragmentation.

- Parent Ion: Look for $m/z \sim 281$.
- Fragmentation: Celiprolol (m/z 380) loses the diethylurea moiety to form a characteristic fragment. If your unknown peak is the result of that loss (i.e., it is the "fragment" existing as a standalone molecule), its MS2 spectrum will match the lower mass range of the Celiprolol MS2 spectrum but lack the high-mass fragments associated with the urea tail.

- NMR Verification: If isolated, the ^1H NMR will show the disappearance of the ethyl signals (quartet ~ 3.2 ppm, triplet ~ 1.1 ppm) associated with the diethylurea group.

Q: I have a peak at $[\text{M}+\text{H}]^+$ 396. Is it an N-oxide or a hydroxylated ring? A: Perform an MS3 experiment.

- N-oxide: Fragmentation usually yields a characteristic loss of 16 Da (oxygen) or 17 Da (OH).
- Ring Hydroxylation: The oxygen is covalently bound to the aromatic ring and is much harder to lose. The fragment containing the aromatic ring will be shifted by +16 Da compared to the parent drug.

Module 4: Reference Standards & Compliance

When reporting these impurities, ensure alignment with ICH Q3A/Q3B guidelines.

- Reporting Threshold: $> 0.1\%$
- Identification Threshold: $> 0.1\%$ (or 1.0 mg/day intake)
- Qualification Threshold: $> 0.15\%$ (or 1.0 mg/day intake)

References:

- Sahu, A. et al. (2018). Characterization of degradation products of celiprolol hydrochloride using hyphenated mass and NMR techniques. Journal of Pharmaceutical and Biomedical Analysis. (Verified context via search results).
- European Pharmacopoeia (Ph.[1][2] Eur.). Celiprolol Hydrochloride Monograph. Lists Impurities A, B, C, I.
- ICH Guidelines. Q1A(R2) Stability Testing of New Drug Substances and Products.
- SynThink Chemicals. Celiprolol EP Impurities & USP Related Compounds.

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